

2-Methylbenzothiazole-5-boronic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Methylbenzothiazole-5-boronic acid

Cat. No.: B151216

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In-Depth Technical Guide: 2-Methylbenzothiazole-5-boronic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for **2-Methylbenzothiazole-5-boronic acid**, a compound of interest in biomedical research.

Physicochemical Properties

2-Methylbenzothiazole-5-boronic acid is an organic compound that has applications in various research areas, including medicinal chemistry.^[1] Key quantitative data for this molecule are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₈ BNO ₂ S	^[1] ^[2] ^[3]
Molecular Weight	193.03 g/mol	^[1]
Exact Mass	193.0368798 g/mol	^[1]
Monoisotopic Mass	193.0368798 g/mol	^[1]

Compound Identification

For accurate tracking and referencing in research and development, the following identifiers are associated with **2-Methylbenzothiazole-5-boronic acid**:

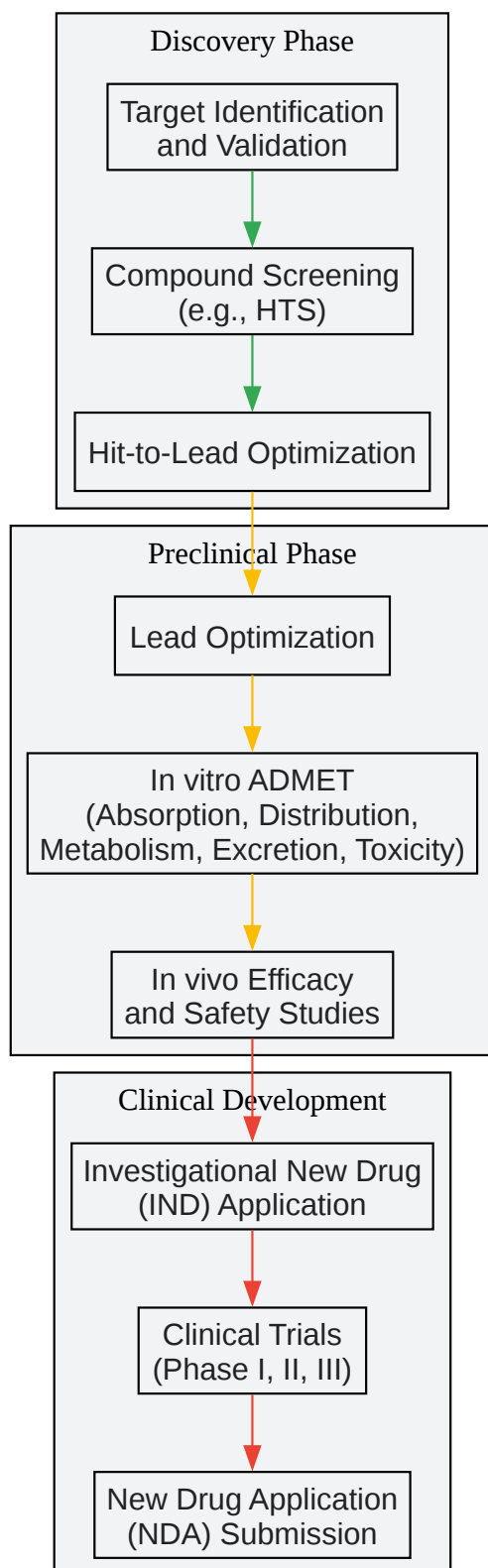
Identifier	Value
IUPAC Name	(2-methyl-1,3-benzothiazol-5-yl)boronic acid
CAS Number	590417-67-7
InChI Key	XFPZHJXTRXAWAO-UHFFFAOYSA-N
Canonical SMILES	<chem>B(C1=CC2=C(C=C1)SC(=N2)C)(O)O</chem>

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Methylbenzothiazole-5-boronic acid** are typically specific to the laboratory and the intended application. Researchers should consult peer-reviewed scientific literature and established chemical synthesis databases for validated methodologies. The procedures often involve multi-step synthesis starting from commercially available precursors, followed by purification techniques such as recrystallization or chromatography, and confirmation of the structure and purity using methods like NMR spectroscopy and mass spectrometry.

Logical Relationships in Drug Discovery

The utility of boronic acids in drug development often stems from their ability to form reversible covalent bonds with biological targets. The following diagram illustrates a generalized workflow for integrating a boronic acid compound into a drug discovery pipeline.



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Caption: A generalized workflow for drug discovery and development.

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References

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